

Sulfuretin plant extraction protocols

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Compound Focus: Sulfuretin

CAS No.: 120-05-8

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Sources and Basic Chemistry

Sulfuretin is a flavonoid, specifically a **6,3',4'-trihydroxyaurone** [1]. It is a yellow pigment found in several plant species, which can serve as potential sources for extraction.

Table 1: Documented Plant Sources of Sulfuretin

Plant Source	Family	Part of Plant Documented	Key Context
<i>Rhus verniciflua</i> (Varnish Tree)	Anacardiaceae	Not Specified	A major source cited in multiple pharmacological studies [2] [3] [1].
<i>Cosmos</i> species	Asteraceae	Petals	Co-occurs with chalcones like butein; responsible for yellow coloration [4].
<i>Bidens</i> species (e.g., <i>Bidens aurea</i>)	Asteraceae	Flowering Tops	Found as derivatives; genins like sulfuretin identified in flavonic fractions [4].

Analytical Methods for Detection and Characterization

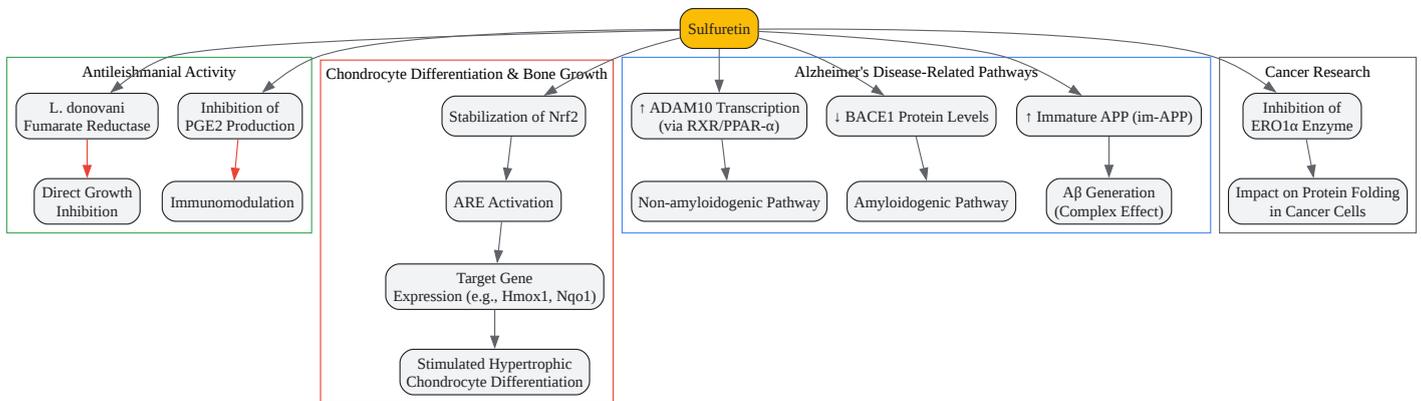
While full extraction protocols are not detailed, several studies use advanced chromatography and mass spectrometry to identify and quantify **sulfuretin**, which is critical for validating any extraction process.

Table 2: Analytical Techniques for Sulfuretin Identification

Analytical Technique	Application Context	Key Details
HPLC-UV-Vis-ESI MS/MS	Universal method for characterizing natural colorants, including sulfuretin, in historical textiles [5].	Uses a phenyl column for separation; identified by tandem mass spectrometry.
UHPLC-MS (Untargeted Metabolomics)	Used for biomarker discovery in food intake studies [6].	Employed dual-column (HILIC and T3) separation for comprehensive metabolite profiling.
Acid- or Base-Catalyzed Cross-Aldol Condensation	Laboratory synthesis of sulfuretin and its analogs [2].	One-step synthesis from 6-hydroxy-3-coumaranone and appropriate benzaldehyde derivatives.

Pharmacological Activity and Research Applications

Recent research highlights **sulfuretin's** diverse biological activities, underpinning its interest for drug development. The following diagram outlines the key signaling pathways and mechanisms of action identified in recent studies.



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Sulfuretin's diversified mechanisms of action across different disease models.

How to Proceed with Extraction Protocol Development

Since explicit protocols are not available, you can develop one by leveraging general plant extraction principles and **sulfuretin's** known chemical properties.

- **1. Select a Plant Source:** Choose a readily available and high-yield source, such as *Rhus verniciflua* heartwood.
- **2. Choose an Extraction Method:** Modern **Green Extraction Technologies** are generally preferred for efficiency and lower solvent use. Consider:
 - **Microwave-Assisted Extraction (MAE):** Often more effective for flavonoids than maceration [7].

- **Pressurized Liquid Extraction (PLE)** and **Supercritical Fluid Extraction (SFE)** are also advanced options [8].
- **3. Optimize Solvent and Conditions:** As a flavonoid, **sulfuretin** will likely be soluble in polar solvents like methanol, ethanol, or aqueous mixtures [7]. Optimization of solvent concentration, temperature, solid-to-solvent ratio, and extraction time is necessary.
- **4. Validate with Analytical Techniques:** Use **HPLC-MS** as described in the literature [5] to confirm the identity and purity of your extracted **sulfuretin** and to quantify the yield under different extraction conditions.

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To cite this document: Smolecule. [Sulfuretin plant extraction protocols]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544211#sulfuretin-plant-extraction-protocols>]

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